

1,2,5-Trichloronaphthalene: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 1,2,5-Trichloronaphthalene

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This technical guide provides a detailed overview of the chemical and physical properties of **1,2,5-trichloronaphthalene**, a member of the polychlorinated naphthalene (PCN) family. PCNs are recognized as persistent environmental pollutants, and understanding their chemical behavior is crucial for toxicological studies and environmental remediation. This document summarizes key physicochemical data, outlines general experimental protocols for their determination, and illustrates the primary toxicological pathway associated with this class of compounds.

Core Chemical Properties

The following table summarizes the key chemical and physical properties of **1,2,5-trichloronaphthalene**.

Property	Value	Source
CAS Number	55720-33-7	[1]
Molecular Formula	C ₁₀ H ₅ Cl ₃	[1]
Molecular Weight	231.51 g/mol	
Boiling Point	332.7 °C at 760 mmHg	
Density	1.452 g/cm ³	
Vapor Pressure	0.000277 mmHg at 25°C	
LogP (Octanol-Water Partition Coefficient)	4.8	
Solubility	Soluble in most organic solvents, such as chlorinated and aromatic solvents.[2] Generally, water solubility decreases with increasing chlorination.[3]	
Appearance	Commercial PCN mixtures can range from thin liquids to hard, waxy solids.[2]	

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of specific PCN congeners like **1,2,5-trichloronaphthalene** are not extensively published in readily available literature. However, standardized methods are employed for the characterization of such compounds.

Determination of Purity and Structure

- Gas Chromatography-Mass Spectrometry (GC-MS): This is the primary technique for the separation and identification of PCN congeners in a mixture.[4] A sample is volatilized and passed through a capillary column (e.g., DB-5MS) which separates the components based on their boiling points and interactions with the column's stationary phase. The separated

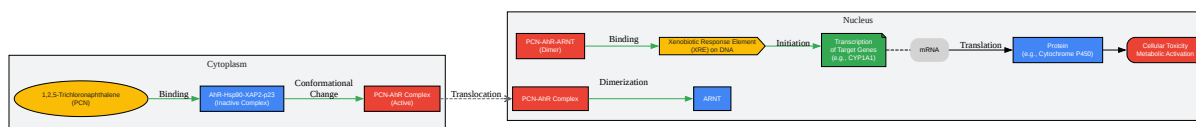
components then enter a mass spectrometer, which ionizes the molecules and detects the fragments based on their mass-to-charge ratio, allowing for structural elucidation and quantification.[4] Isotope dilution techniques are often employed for accurate quantification in complex environmental matrices.[4]

Determination of Physicochemical Properties

- **Melting and Boiling Point:** The melting and boiling points of solid and liquid PCNs are determined using standard laboratory techniques. For solids, a melting point apparatus is used where the temperature at which the substance transitions from a solid to a liquid is observed. For liquids, the boiling point is determined by heating the liquid and measuring the temperature at which its vapor pressure equals the atmospheric pressure. Due to the high boiling points of many PCNs, these measurements are often performed under reduced pressure.
- **Density:** The density of liquid PCNs can be measured using a pycnometer or a digital density meter. For solid PCNs, gas pycnometry can be used to determine the true density.
- **Vapor Pressure:** Vapor pressure can be determined by various methods, including the Knudsen effusion method or by using gas chromatography to measure the retention time of the analyte on a column with a known stationary phase.
- **LogP (Octanol-Water Partition Coefficient):** The octanol-water partition coefficient is a measure of a compound's lipophilicity and is a critical parameter in assessing its environmental fate and bioaccumulation potential. It is typically determined using the shake-flask method, where the compound is partitioned between n-octanol and water, and the concentration in each phase is measured after equilibrium is reached.

Toxicological Pathway

Polychlorinated naphthalenes, including **1,2,5-trichloronaphthalene**, are known to exert their toxic effects primarily through the activation of the aryl hydrocarbon receptor (AhR).[5][6] This pathway is a key mechanism for the toxicity of many planar aromatic hydrocarbons.[5] The binding of a ligand like a PCN to the AhR initiates a cascade of events leading to the expression of various genes, some of which are involved in xenobiotic metabolism and can lead to cellular damage.[7][8]



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Caption: Aryl Hydrocarbon Receptor (AhR) Signaling Pathway Activation by **1,2,5-Trichloronaphthalene**.

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